

4-Chloro-2-fluoroiodobenzene safety data sheet and handling

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Compound of Interest

Compound Name: 4-Chloro-2-fluoroiodobenzene

Cat. No.: B1635626

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An In-depth Technical Guide to **4-Chloro-2-fluoroiodobenzene**: Safety, Handling, and Scientific Context

For the modern researcher, scientist, and drug development professional, a comprehensive understanding of chemical reagents is paramount to ensuring both laboratory safety and experimental success. This guide provides a detailed examination of **4-Chloro-2-fluoroiodobenzene** (CAS No: 116272-42-5), a versatile halogenated aromatic compound.^{[1][2]} ^[3] Moving beyond a standard safety data sheet, this document contextualizes safety protocols with scientific rationale, offering field-proven insights for its effective and safe utilization in advanced chemical synthesis.

Compound Profile and Significance

4-Chloro-2-fluoroiodobenzene, also known as 5-Chloro-2-fluoroiodobenzene, is a polysubstituted benzene derivative with the molecular formula C_6H_3ClFI and a molecular weight of 256.44 g/mol. ^{[1][2]} Its significance in the pharmaceutical and organic chemistry sectors stems from the unique reactivity imparted by the strategic placement of its halogen atoms. The fluorine atom can enhance the metabolic stability and bioavailability of drug candidates, while the iodine atom serves as a reactive site for various cross-coupling reactions, a cornerstone of modern medicinal chemistry.^[4] This makes it a valuable intermediate in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs) such as anti-cancer and antiviral drugs.^{[4][5]}

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Chloro-2-fluoroiodobenzene** is classified as a hazardous substance. The primary hazards are acute oral toxicity and serious eye irritation.[\[1\]](#) Some safety data sheets also indicate that it causes skin irritation and may cause respiratory irritation.[\[6\]](#)[\[7\]](#)

GHS Pictogram:



Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H301: Toxic if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Precautionary Statements: A comprehensive list of precautionary statements is crucial for safe handling. Key statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[6\]](#)[\[7\]](#)
- P264: Wash skin thoroughly after handling.[\[6\]](#)[\[7\]](#)
- P280: Wear protective gloves/ eye protection/ face protection.[\[6\]](#)[\[7\]](#)
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[\[1\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[6\]](#)[\[7\]](#)

It is important to note that the toxicological properties of this compound have not been thoroughly investigated, which necessitates a cautious approach to handling.[\[1\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Chloro-2-fluoroiodobenzene** is provided in the table below.

Property	Value	Source(s)
CAS Number	116272-42-5	[1]
Molecular Formula	C_6H_3ClFI	[1] [2]
Molecular Weight	256.44 g/mol	[1] [2]
Appearance	Clear colorless to light yellow liquid	[7]
Boiling Point	217 °C (lit.)	
Density	1.98 g/mL at 25 °C (lit.)	[7]
Refractive Index	$n_{20/D}$ 1.606 (lit.)	[7]
Flash Point	>230 °F (>110 °C) - closed cup	[7]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize risk. The following provides a detailed workflow for the safe management of **4-Chloro-2-fluoroiodobenzene** in a laboratory setting.

Engineering Controls

The primary line of defense is to handle this compound in a well-ventilated area.[\[7\]](#) A chemical fume hood is mandatory to control exposure to vapors.[\[9\]](#) An eyewash station and safety shower must be readily accessible in the immediate work area.[\[10\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following are minimum requirements:

- Eye and Face Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles are required.^[1] A face shield should be worn if there is a risk of splashing.
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves that have been inspected prior to use.^[1] Use proper glove removal technique to avoid skin contact.^[1] Dispose of contaminated gloves after use in accordance with laboratory and local regulations.^[1]
 - Protective Clothing: Impervious clothing, such as a lab coat, is necessary to prevent skin contact.^[1] For larger quantities or in situations with a higher risk of exposure, chemical-resistant coveralls may be appropriate.^[11]
- Respiratory Protection: For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used.^[1] For higher-level protection, a type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridge is recommended.^[1] All respirators and their components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).^[1]

Handling Procedures

- Avoid contact with skin and eyes.^[1]
- Avoid the formation of dust and aerosols.^[1]
- Wash hands thoroughly after handling and before breaks.^[1]
- Take precautionary measures against static discharge.^[9]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.^{[1][7]}
- Keep the container tightly closed.^{[1][7]}

- This compound is light-sensitive; therefore, it should be stored protected from light.[[2](#)][[6](#)]
- Some sources recommend storing under an inert gas as the compound may be hygroscopic. [[1](#)]

Emergency Procedures

In the event of an accidental exposure or release, the following procedures should be followed immediately.

First-Aid Measures

- General Advice: Consult a physician and show them the safety data sheet.[[1](#)]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[[1](#)]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[[1](#)]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[[1](#)]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Immediately call a POISON CENTER or doctor/physician.[[1](#)]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[[1](#)]
- Environmental Precautions: Do not let the product enter drains.[[1](#)]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[[1](#)]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[[1](#)]

- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[9]

Disposal Considerations

Dispose of this chemical and its container through a licensed professional waste disposal service.[1] The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[1]

Visualizations

Chemical Structure

Caption: Chemical structure of **4-Chloro-2-fluoroiodobenzene**.

Safe Handling Workflow



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Caption: A workflow for the safe handling of **4-Chloro-2-fluoroiodobenzene**.

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